

safe handling and storage procedures for (1-(4- Iodophenyl)cyclobutyl)methanamine

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Compound of Interest

Compound Name:	(1-(4- Iodophenyl)cyclobutyl)methanami ne
Cat. No.:	B1411126

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Application Notes and Protocols for (1-(4- Iodophenyl)cyclobutyl)methanamine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific safety data for **(1-(4-Iodophenyl)cyclobutyl)methanamine** is not readily available. The following procedures and data are based on information for structurally analogous compounds, including the chloro-, bromo-, and fluoro- derivatives. It is imperative to treat **(1-(4-Iodophenyl)cyclobutyl)methanamine** as a potentially hazardous substance and to handle it with the utmost care in a controlled laboratory environment. A thorough risk assessment should be conducted before any handling.

Introduction

(1-(4-Iodophenyl)cyclobutyl)methanamine is a primary amine containing a cyclobutyl and an iodophenyl group. Its structural similarity to other halogenated phenylcyclobutylmethanamine derivatives suggests it may be a valuable intermediate in pharmaceutical research and drug development. These application notes provide detailed procedures for the safe handling, storage, and disposal of this compound to minimize risks to laboratory personnel and the environment.

Hazard Identification and Safety Precautions

Based on data from analogous compounds, **(1-(4-Iodophenyl)cyclobutyl)methanamine** is anticipated to be a hazardous substance. The primary hazards are expected to be:

- Skin Irritation: May cause skin irritation upon contact.
- Serious Eye Damage/Irritation: Poses a risk of serious eye irritation or damage.
- Respiratory Irritation: May cause respiratory tract irritation if inhaled.
- Harmful if Swallowed: Ingestion may lead to adverse health effects.

GHS Hazard Pictograms (Anticipated):



Anticipated Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Anticipated Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.

- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Quantitative Data for Analogous Compounds

The following table summarizes key data for structurally similar compounds to provide a reference for the expected properties of **(1-(4-Iodophenyl)cyclobutyl)methanamine**.

Property	(1-(4-Fluorophenyl)cyclobutyl)methanamine	(1-(4-Chlorophenyl)cyclobutyl)methanamine	(1-(4-Iodophenyl)cyclobutyl)methanamine (Predicted)
CAS Number	1017462-08-6[3]	63010-09-3[4][5]	1936255-32-1[6]
Molecular Formula	C ₁₁ H ₁₄ FN[7]	C ₁₁ H ₁₄ CIN[4][5]	C ₁₁ H ₁₄ IN[6]
Molecular Weight	179.24 g/mol	195.69 g/mol [4][5]	287.14 g/mol [6]
Physical Form	Liquid	Solid	Likely a solid or high-boiling liquid
Purity	95% - 98%[3]	>95%[5]	Research Grade
Storage Temperature	Room Temperature	Not specified	Cool, dry place
Storage Class	Not specified	11 - Combustible Solids	Likely 11 or similar

Experimental Protocols

This protocol outlines the steps for safely handling and weighing **(1-(4-Iodophenyl)cyclobutyl)methanamine** in a laboratory setting.

Materials:

- **(1-(4-Iodophenyl)cyclobutyl)methanamine**

- Chemical-resistant gloves (Nitrile or Neoprene)
- Safety glasses or goggles
- Lab coat
- Fume hood
- Spatula
- Weighing paper or boat
- Analytical balance
- Waste container for halogenated organic waste

Procedure:

- Preparation:
 - Ensure the fume hood is functioning correctly.
 - Don all required Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves.
 - Place all necessary equipment inside the fume hood.
- Handling:
 - Carefully open the container of **(1-(4-Iodophenyl)cyclobutyl)methanamine** inside the fume hood to avoid inhalation of any dust or vapors.
 - Use a clean spatula to transfer the desired amount of the compound onto a weighing paper or boat on the analytical balance.
 - Avoid generating dust. If the compound is a solid, handle it gently.
 - If any material is spilled, follow the spill cleanup procedure outlined in Section 5.

- Post-Handling:
 - Securely close the container of **(1-(4-Iodophenyl)cyclobutyl)methanamine**.
 - Clean the spatula and any other contaminated equipment with an appropriate solvent inside the fume hood.
 - Dispose of the weighing paper and any contaminated materials in the designated halogenated organic waste container.
 - Wipe down the work surface of the fume hood.
 - Remove gloves and wash hands thoroughly with soap and water.

Spill and Waste Management

5.1 Spill Cleanup Protocol:

- Evacuate: Immediately alert others in the area and evacuate the immediate vicinity of the spill.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: For a small spill, absorb with an inert material (e.g., vermiculite, sand, or earth). Do not use combustible materials such as sawdust.
- Collect: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as halogenated organic waste.

5.2 Waste Disposal Protocol:

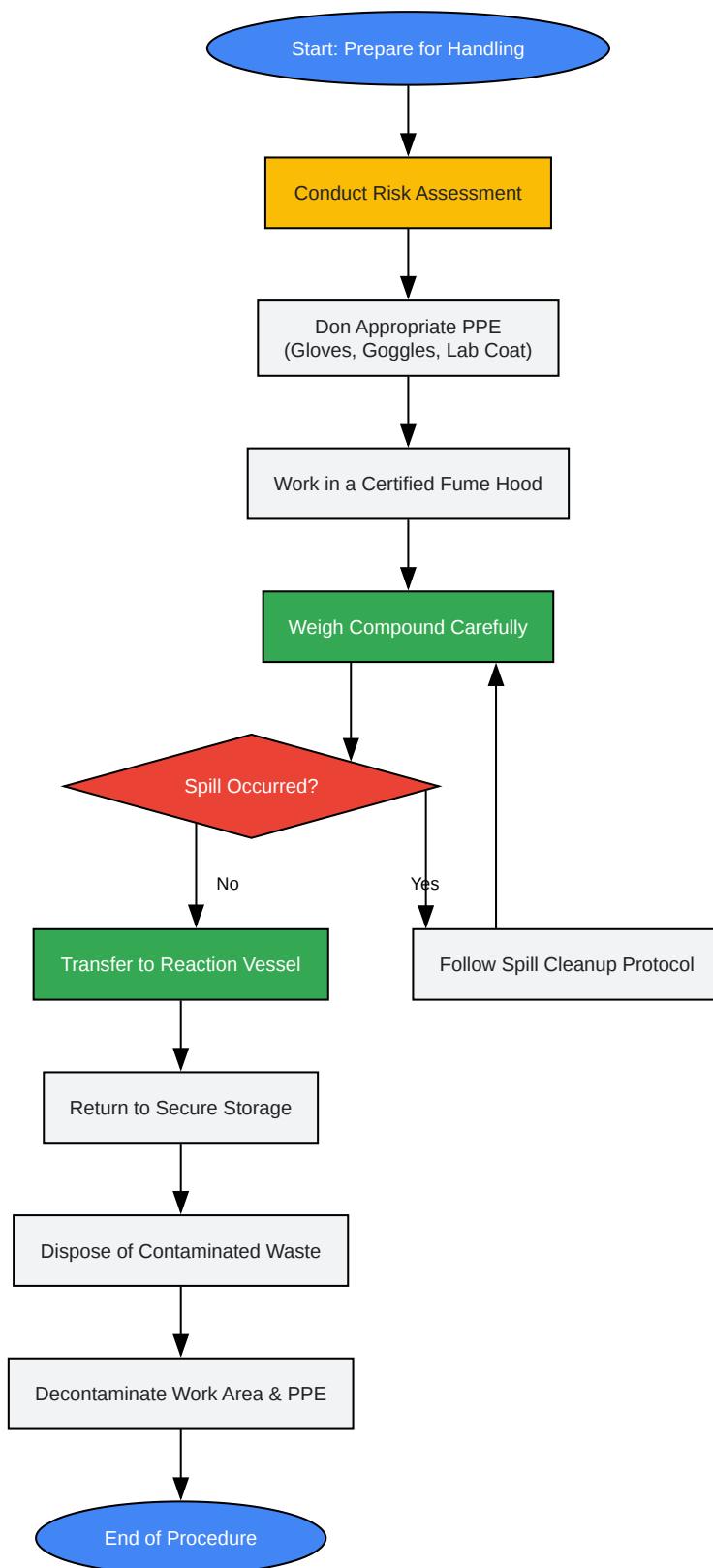
- All waste materials contaminated with **(1-(4-Iodophenyl)cyclobutyl)methanamine**, including empty containers, disposable labware, and spill cleanup materials, must be disposed of as hazardous halogenated organic waste.

- Follow all local, state, and federal regulations for hazardous waste disposal.

Storage Procedures

- Container: Store in the original, tightly sealed container.
- Environment: Keep in a cool, dry, and well-ventilated area.
- Incompatibilities: Store away from strong oxidizing agents and incompatible materials.
- Labeling: Ensure the container is clearly labeled with the chemical name and appropriate hazard warnings.

Visualizations

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Caption: Workflow for the safe handling of **(1-(4-iodophenyl)cyclobutyl)methanamine**.

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